

# "troubleshooting Tartrazine aggregation in concentrated solutions"

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## Compound of Interest

Compound Name: Tartrazine

Cat. No.: B075150

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## Technical Support Center: Tartrazine Solutions

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with concentrated solutions of **Tartrazine** (also known as FD&C Yellow No. 5 or E102).

## Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Tartrazine** in common laboratory solvents?

A1: **Tartrazine**, as a trisodium salt, is highly soluble in water. Its solubility is also significant in glycols. The free acid form of **Tartrazine**, however, is very insoluble in water. Solubility in ethanol is limited.<sup>[1]</sup>

Data Table: Solubility of **Tartrazine** in Various Solvents

Solvent	Temperature	Solubility
Water	25 °C (77 °F)	20 g / 100 mL <sup>[1][2]</sup>
Water	30 °C (86 °F)	26 g / 100 mL <sup>[3][4]</sup>
Glycerol	25 °C (77 °F)	18 g / 100 mL <sup>[1]</sup>
Propylene Glycol	25 °C (77 °F)	7 g / 100 mL <sup>[1]</sup>

| Ethanol | Not Specified | 0.8 mg / mL[1] |

Q2: What are the optimal pH and temperature conditions for maintaining **Tartrazine** stability in solution?

A2: **Tartrazine** solutions are most stable within a pH range of 3 to 8, showing no significant changes under these conditions.[2][3] Drastic changes in pH, particularly shifting to highly acidic conditions (below pH 3), can cause precipitation as the highly insoluble free acid form is generated.[5] The dye is thermally stable up to 200°C in air.[6] For prepared stock solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended to prevent degradation from repeated freeze-thaw cycles.[7]

Q3: Why is my concentrated **Tartrazine** solution appearing cloudy or forming a precipitate?

A3: Cloudiness or precipitation in a **Tartrazine** solution can be attributed to several factors:

- Low pH: The most common cause is a drop in pH below 3.0. In acidic conditions, the soluble trisodium salt of **Tartrazine** converts to its insoluble free acid form.
- Low Temperature: As with most solutes, the solubility of **Tartrazine** is temperature-dependent. If a solution prepared at a higher temperature is cooled, it may become supersaturated, leading to precipitation.
- High Electrolyte Concentration: The presence of high concentrations of salts (electrolytes) can reduce the solubility of azo dyes like **Tartrazine**, leading to a "salting-out" effect and precipitation.
- Interaction with Cationic Species: Electrostatic interactions between the anionic **Tartrazine** dye and cationic molecules in the solution can lead to the formation of insoluble complexes and aggregation.

Q4: Is **Tartrazine** sensitive to light or oxidizing agents?

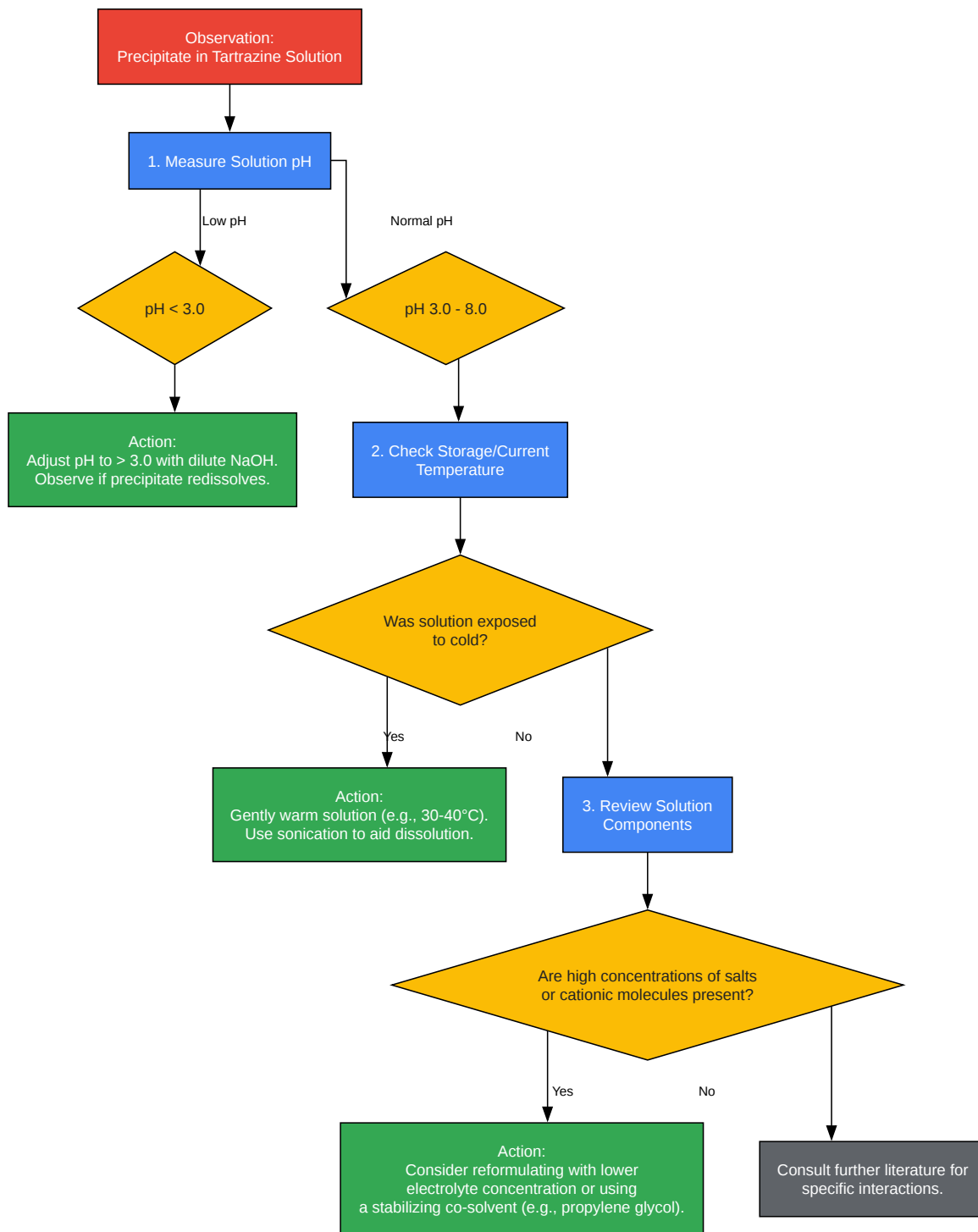
A4: **Tartrazine** has good stability to light but only fair stability to oxidation.[2][3] It is incompatible with strong oxidizing agents.[3][4] Therefore, it is recommended to store stock solutions protected from light and to avoid mixing with strong oxidizers.[7]

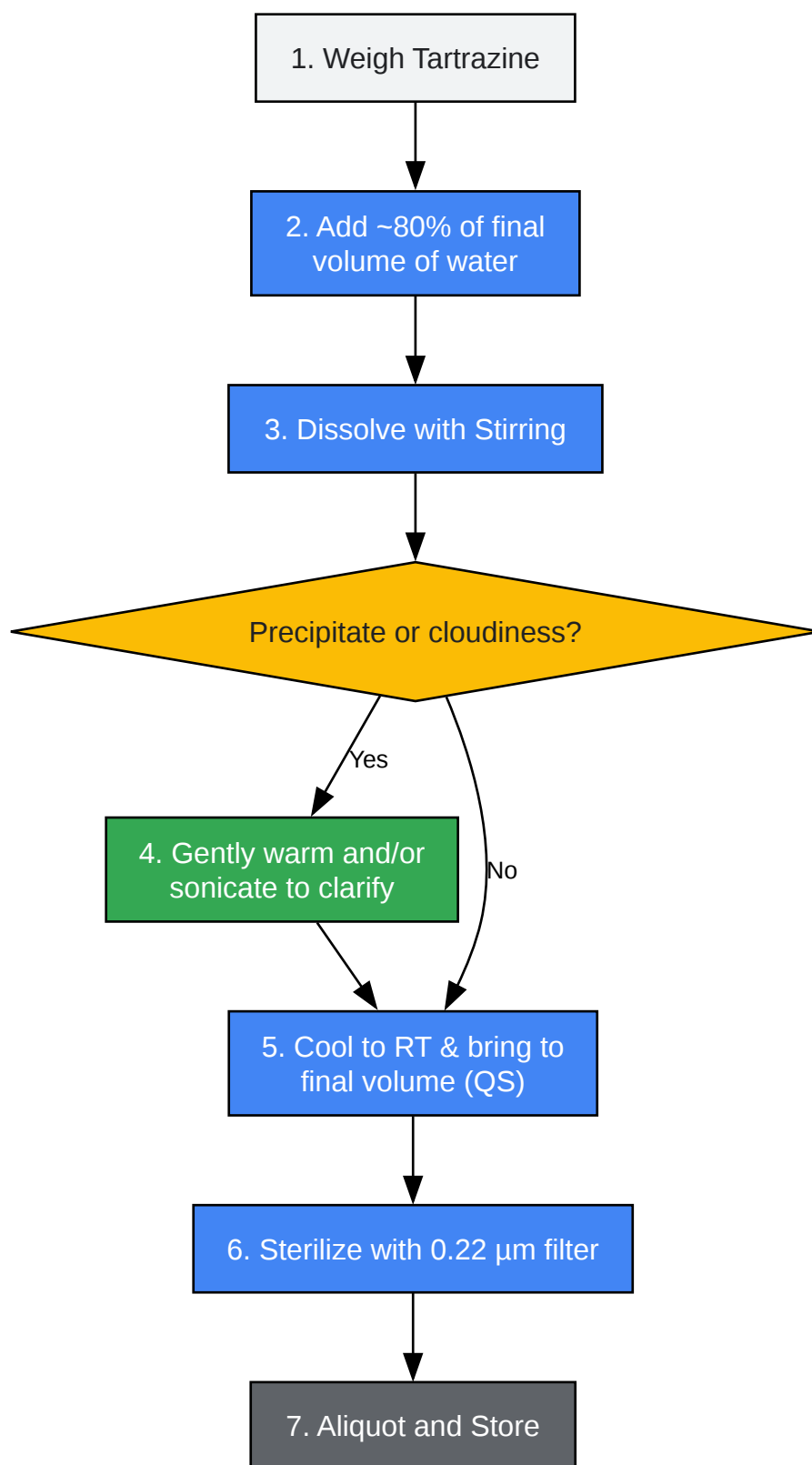
## Troubleshooting Guide

This guide addresses common issues encountered when working with concentrated **Tartrazine** solutions.

Problem: Precipitate forms after preparing a concentrated aqueous solution.

This workflow provides a logical sequence for troubleshooting precipitation issues.





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